

# trigonelline content different Iranian *Trigonella* species

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## Compound Focus: Trigonelline

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## Comparison of Trigonelline Content

The table below summarizes the **trigonelline** content found in the seeds of various Iranian *Trigonella* species. The data is presented as mean values with standard deviation (SD) in milligrams per gram of dry weight (mg/g DW) [1].

Species	Trigonelline Content (mg/g DW, Mean $\pm$ SD)
<i>T. stellata</i>	4.95 $\pm$ 0.03 to 7.66 $\pm$ 0.16
<i>T. foenum-graecum</i>	5.22 to 6.84
<i>T. teheranica</i>	Data included in study, specific range not detailed in excerpt
<i>T. coerulescens</i>	Data included in study, specific range not detailed in excerpt
<i>T. filipes</i>	Data included in study, specific range not detailed in excerpt
<i>T. persica</i>	Data included in study, specific range not detailed in excerpt
<i>T. monantha</i>	Data included in study, specific range not detailed in excerpt

Species	Trigonelline Content (mg/g DW, Mean $\pm$ SD)
<i>T. elliptica</i>	Data included in study, specific range not detailed in excerpt
<i>T. cylindracea</i>	Data included in study, specific range not detailed in excerpt
<i>T. spicata</i>	Data included in study, specific range not detailed in excerpt

The study identified the populations of **T. stellata** as being particularly rich in **trigonelline**, showing the highest content among the species analyzed [1].

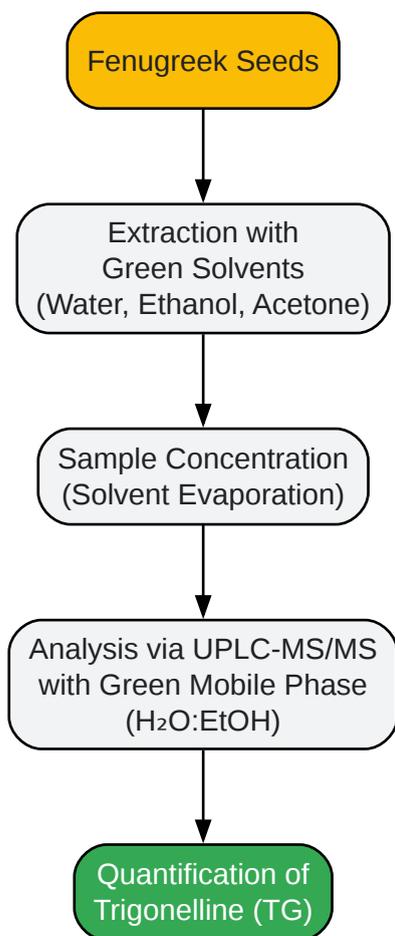
## Detailed Experimental Protocol

To ensure the reproducibility of the data, here are the key methodological details from the source study [1]:

- Plant Materials:** Seeds of thirty populations from ten *Trigonella* species were obtained from the Iranian Biological Resource Center (IBRC). Each species was represented by three different populations.
- Cultivation Site:** The seeds were cultivated in the field at the Horticultural Research Station at the University of Tehran, Karaj, Iran. The experiment used a completely randomized block design with three replicates.
- Sample Preparation:** Mature seeds were collected, completely dried in the shade, and used for analysis.
- Chemical Analysis:** The content of **trigonelline** was determined using High-Performance Liquid Chromatography (HPLC). All chemicals used were of analytical grade.

## Standardized Quantification Method

For researchers aiming to quantify **trigonelline**, a 2024 study developed a validated, green method using UPLC-MS/MS [2]. The workflow is summarized below:



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This method is noted for being rapid, economical, and eco-friendly, providing an effective tool for standardizing and controlling the quality of *Trigonella* products [2].

## Insights for Research and Development

- **Species Selection:** For applications requiring high **trigonelline** yield, **T. stellata** and certain populations of **T. foenum-graecum** are the most promising candidates among the Iranian species studied [1].
- **Beyond Trigonelline:** When selecting species, consider other valuable compounds. The same study found that **T. stellata** was also rich in **diosgenin**, another important bioactive compound [1].
- **Environmental Influence:** Be aware that **trigonelline** content is significantly influenced by genotype, environment, and their interaction. Studies on diverse international genotypes have shown that irrigation levels can markedly affect the final concentration of bioactive compounds [3].

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## References

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